

An In-depth Technical Guide to the Safe Handling of 3-Cyclobutylpropanoic Acid

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Compound of Interest

Compound Name: 3-Cyclobutylpropanoic acid

Cat. No.: B1367402

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This guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **3-Cyclobutylpropanoic acid** (CAS No: 4415-84-3)[1][2][3]. It is intended for researchers, scientists, and drug development professionals who may handle this compound in a laboratory setting. The information herein is synthesized from established safety protocols, chemical data repositories, and peer-reviewed literature to ensure technical accuracy and practical utility.

Understanding 3-Cyclobutylpropanoic Acid: A Profile

3-Cyclobutylpropanoic acid is a carboxylic acid with the molecular formula $C_7H_{12}O_2$ and a molecular weight of 128.17 g/mol [2]. Its structure consists of a cyclobutane ring attached to a propanoic acid moiety. While specific toxicological data for this compound is limited, its structural characteristics as a short-chain carboxylic acid inform its potential hazards and handling requirements.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is foundational to its safe handling. The table below summarizes the key properties of **3-Cyclobutylpropanoic acid**.

Property	Value	Source
CAS Number	4415-84-3	[1] [2] [3]
Molecular Formula	C ₇ H ₁₂ O ₂	[2]
Molecular Weight	128.17 g/mol	[2]
Appearance	Not explicitly stated, likely a liquid or low-melting solid	Inferred
Boiling Point	227.6 ± 8.0 °C at 760 mmHg	[1]
Density	1.1 ± 0.1 g/cm ³	[1]
Flash Point	112.0 ± 9.8 °C	[1]

Hazard Identification and GHS Classification

Based on data for structurally similar short-chain carboxylic acids, **3-Cyclobutylpropanoic acid** should be handled as a hazardous substance. The following Globally Harmonized System (GHS) classifications are anticipated:

- Acute Toxicity, Oral: Category 4 (Harmful if swallowed)
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)
- Serious Eye Damage/Eye Irritation: Category 2A (Causes serious eye irritation)

It is crucial to consult the supplier-specific Safety Data Sheet (SDS) for the most accurate and up-to-date hazard information.

The Chemistry of Safe Handling: Reactivity and Incompatibilities

The carboxylic acid functional group dictates the reactivity of **3-Cyclobutylpropanoic acid**. Understanding these reactions is paramount to preventing hazardous situations in the laboratory.

Acid-Base Reactivity

As a carboxylic acid, it will react exothermically with bases. These reactions can range from simple neutralization with hydroxides to more vigorous reactions with carbonates and bicarbonates, producing carbon dioxide gas.



Causality: The acidic proton of the carboxyl group is readily donated to a base, leading to the formation of a salt and water. In the case of carbonates, the reaction proceeds further to produce carbonic acid, which is unstable and decomposes to water and carbon dioxide. This gas evolution can cause pressure buildup if the reaction is performed in a closed container.

Incompatibility with Oxidizing and Reducing Agents

- **Oxidizing Agents:** Strong oxidizing agents can react with **3-Cyclobutylpropanoic acid**, potentially leading to vigorous and exothermic reactions. The alkyl portion of the molecule is susceptible to oxidation.
- **Reducing Agents:** Strong reducing agents like lithium aluminum hydride (LiAlH_4) will reduce the carboxylic acid group to a primary alcohol[4]. This reaction is also typically vigorous.

Thermal Decomposition and Combustion

Upon heating, carboxylic acids can undergo thermal decomposition. While the specific decomposition products of **3-Cyclobutylpropanoic acid** are not well-documented, thermal decomposition of similar compounds can produce carbon monoxide and carbon dioxide[5][6]. Complete combustion will yield carbon dioxide and water[5].

Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential, incorporating engineering controls, administrative controls, and personal protective equipment.

Engineering Controls

- Fume Hood: All work with **3-Cyclobutylpropanoic acid** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood to minimize inhalation exposure.
- Eyewash Stations and Safety Showers: These should be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical for preventing contact with and exposure to **3-Cyclobutylpropanoic acid**.

PPE Component	Specifications and Rationale
Eye and Face Protection	Chemical safety goggles are mandatory. A face shield should be worn in situations where there is a significant risk of splashing.
Skin and Body Protection	A lab coat should be worn at all times. For procedures with a high splash risk, a chemically resistant apron is recommended.
Hand Protection	Chemically resistant gloves are required. Nitrile gloves may provide adequate splash protection for short durations, but for prolonged or immersive contact, butyl rubber gloves are recommended. It is crucial to consult glove manufacturer's permeation data for specific breakthrough times ^{[7][8][9][10]} . Always inspect gloves for any signs of degradation before use and change them immediately if contact with the chemical occurs.
Respiratory Protection	Respiratory protection is generally not required when working in a properly functioning chemical fume hood. If work must be conducted outside of a fume hood and there is a risk of generating aerosols or vapors, a NIOSH-approved respirator with an organic vapor cartridge should be used.

Standard Operating Procedures for Safe Handling and Storage

Adherence to established protocols is fundamental to laboratory safety.

General Handling Procedures

- Review the SDS: Before commencing any work, thoroughly read and understand the Safety Data Sheet for **3-Cyclobutylpropanoic acid**.

- **Work in a Fume Hood:** Conduct all manipulations of the compound within a chemical fume hood.
- **Avoid Inhalation, Ingestion, and Skin/Eye Contact:** Use appropriate PPE and handling techniques to prevent exposure.
- **Dispensing:** When transferring the chemical, use appropriate tools such as a pipette with a bulb or a graduated cylinder. Avoid pouring directly from large containers to minimize the risk of spills.
- **Heating:** If heating is required, use a well-controlled heating source such as a heating mantle or an oil bath. Avoid open flames.
- **Housekeeping:** Maintain a clean and organized work area. Clean up any spills promptly and decontaminate surfaces after use.

Storage Requirements

Proper storage is crucial to maintain the stability of the compound and prevent hazardous interactions.

- **Incompatible Materials:** Store **3-Cyclobutylpropanoic acid** away from bases, strong oxidizing agents, and strong reducing agents.
- **Container:** Keep the container tightly closed and store in a cool, dry, and well-ventilated area.
- **Labeling:** Ensure the container is clearly labeled with the chemical name and any relevant hazard warnings.

Emergency Procedures: A Proactive Approach

Preparedness is key to effectively managing laboratory emergencies.

First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.
Inhalation	Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them a small amount of water to drink. Seek immediate medical attention.

Spill Response Protocol

The appropriate response to a spill depends on its size and location. The following protocol is for a small, manageable spill within a laboratory setting.

- **Alert Personnel:** Immediately alert others in the vicinity of the spill.
- **Evacuate if Necessary:** If the spill is large or in a poorly ventilated area, evacuate the area.
- **Don Appropriate PPE:** Before attempting to clean up the spill, don the appropriate PPE, including chemical safety goggles, a face shield, a lab coat, and chemically resistant gloves.
- **Contain the Spill:** Use an inert absorbent material, such as vermiculite or sand, to dike the spill and prevent it from spreading.
- **Neutralize:** For an acid spill, cautiously neutralize the spill by slowly adding a weak base, such as sodium bicarbonate, until bubbling ceases^[5].

- Absorb: Absorb the neutralized spill with an inert material.
- Collect and Dispose: Carefully scoop the absorbent material into a labeled, sealable container for hazardous waste disposal.
- Decontaminate: Clean the spill area with soap and water.
- Report: Report the incident to the appropriate laboratory safety personnel.

Toxicological Information: Understanding the Risks

While specific toxicological studies on **3-Cyclobutylpropanoic acid** are not readily available, the toxicity of short-chain carboxylic acids and drugs containing a carboxylic acid moiety has been studied.

- Mechanism of Toxicity: Carboxylic acids can cause local irritation and corrosive effects due to their acidic nature. Systemically, some carboxylic acid-containing drugs have been associated with idiosyncratic drug toxicity, potentially through the formation of reactive acyl glucuronide or acyl-CoA conjugates[11][12][13]. These reactive metabolites can covalently bind to proteins, leading to cellular dysfunction. Studies on various carboxylic acids have shown potential for hepatotoxicity, manifesting as lipid accumulation in liver cells[14].
- General Effects: Short-chain carboxylic acids have been shown to inhibit the growth of cells in vitro, with higher concentrations leading to cell death[15].

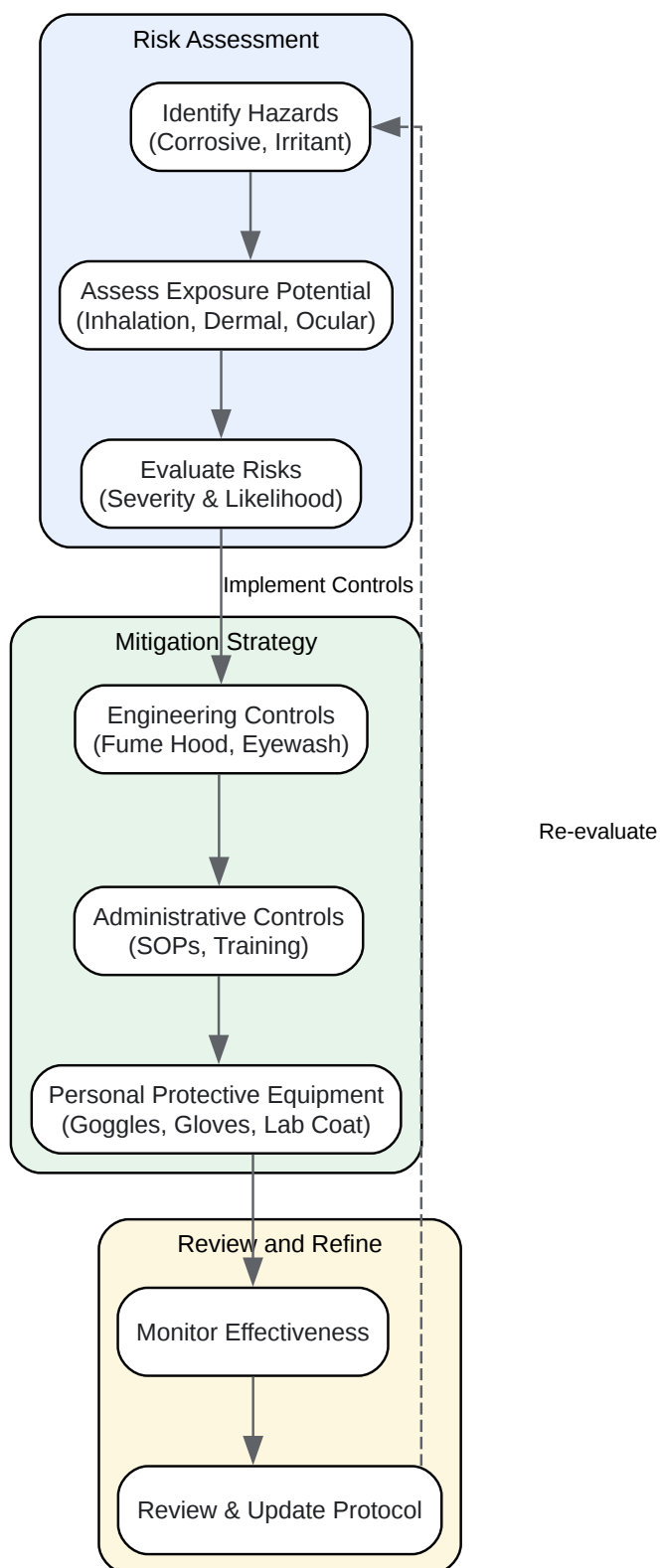
It is prudent to handle **3-Cyclobutylpropanoic acid** with the assumption that it may cause skin and eye irritation and could be harmful if ingested, based on the general properties of this chemical class.

Disposal Considerations

All waste containing **3-Cyclobutylpropanoic acid** must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of this chemical down the drain. Collect waste in a properly labeled, sealed container.

Visualized Workflows and Relationships

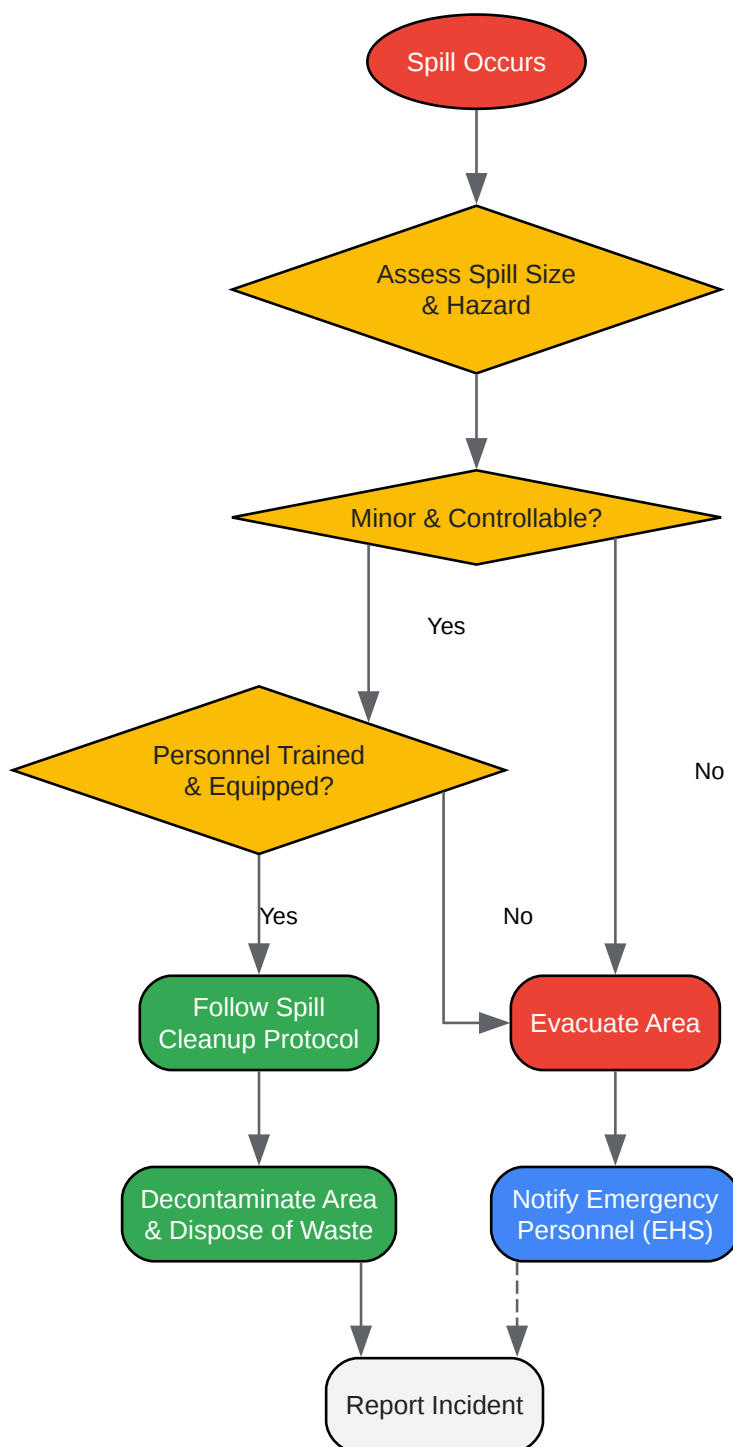
Risk Assessment and Mitigation Workflow



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Caption: A workflow for assessing and mitigating risks associated with handling **3-Cyclobutylpropanoic acid**.

Emergency Response Logic for a Chemical Spill



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Caption: Decision-making flowchart for responding to a chemical spill of **3-Cyclobutylpropanoic acid**.

References

- Uncovering the toxicity mechanisms of a series of carboxylic acids in liver cells through computational and experimental approaches. PubMed. [\[Link\]](#)
- Can carboxylic acid undergo combustion reaction? Quora. [\[Link\]](#)
- Recent progress in adverse events of carboxylic acid non-steroidal anti-inflammatory drugs (CBA-NSAIDs)
- Evaluation of toxic effects of several carboxylic acids on bacterial growth by toxicodynamic modelling. PubMed Central. [\[Link\]](#)
- Glove permeation of chemicals: The state of the art of current practice, Part 1. NIH. [\[Link\]](#)
- Toxicity of Carboxylic Acid-Containing Drugs: The Role of Acyl Migration and CoA Conjugation Investig
- Carboxylic Acid Toxicity | List of Frontiers open access articles. Frontiers. [\[Link\]](#)
- Toxicity of Carboxylic Acid-Containing Drugs: The Role of Acyl Migration and CoA Conjugation Investigated | Chemical Research in Toxicology.
- Influence of the Terminal Group on the Thermal Decomposition Reactions of Carboxylic Acids on Copper.
- -(a) Alkyl esters thermally decompose into an alkene and a carboxylic... | Download Scientific Diagram.
- CHEMICAL PERME
- Chemical permeation of similar disposable nitrile gloves exposed to volatile organic compounds with different polarities: Part 1: Product vari
- Understanding the EU Chemical Permeation Standard: A Guide to Glove Protection. SHIELD Scientific. [\[Link\]](#)
- Mechanisms of thermal decomposition of organic monolayers grafted on (111) silicon. PubMed. [\[Link\]](#)
- Kinetics of Carboxylic Acid Formation in the Combustion of Alcohols. DTIC. [\[Link\]](#)
- What is the mechanism for thermal decarboxylation of a generic carboxylic acid (not special cases like beta-ketocarboxylic acid or malonic acids)? Chemistry Stack Exchange. [\[Link\]](#)
- Theoretical Study of the Thermal Decomposition of Carboxylic Acids at Pyrolysis Temper
- Nitrile Glove Chemical-Comp
- Glove Selection Chart - Chemical Breakthrough Times | All Safety Products. [\[Link\]](#)
- Carboxylic Acid Reactivity. MSU chemistry. [\[Link\]](#)
- Kimberly Clark Nitrile Gloves Chemical Resistance Guide. [\[Link\]](#)
- GLOVE SELECTION CHART. [\[Link\]](#)

- Organic Chemistry Grade 12| Combustion | Oxidation | Esterific
- **3-Cyclobutylpropanoic acid** | C7H12O2 | CID 13155029. PubChem. [Link]
- Carboxylic Acids Important Reactions. Jack Westin. [Link]
- **3-Cyclobutylpropanoic acid** | CAS#:4415-84-3. Chemsr. [Link]
- Food and Chemical Toxicology 138 (2020) 111271. ScienceDirect. [Link]
- 21.3: Reactions of Carboxylic Acids. Chemistry LibreTexts. [Link]
- Carboxylic acid reactions overview. Khan Academy. [Link]
- Propanoic acid: Human health tier II assessment. [Link]
- 2-Amino-**3-cyclobutylpropanoic acid** | C7H13NO2 | CID 21988066. PubChem. [Link]
- Carboxylic Acid Derivative Reactions, Mechanisms, Synthesis + Shortcuts [Live Recording]. YouTube. [Link]
- M3(R2)

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Sources

- 1. 3-Cyclobutylpropanoic acid | CAS#:4415-84-3 | Chemsr [chemsrc.com]
- 2. scbt.com [scbt.com]
- 3. 4415-84-3|3-Cyclobutylpropanoic acid|BLD Pharm [bldpharm.com]
- 4. jackwestin.com [jackwestin.com]
- 5. quora.com [quora.com]
- 6. Mechanisms of thermal decomposition of organic monolayers grafted on (111) silicon - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. ehers.upenn.edu [ehers.upenn.edu]
- 8. Glove Selection Chart - Chemical Breakthrough Times | All Safety Products [allsafetyproducts.com]
- 9. ehs.yale.edu [ehs.yale.edu]
- 10. uwyo.edu [uwyo.edu]
- 11. Toxicity of Carboxylic Acid-Containing Drugs: The Role of Acyl Migration and CoA Conjugation Investigated - PubMed [pubmed.ncbi.nlm.nih.gov]

- 12. pubs.acs.org [pubs.acs.org]
- 13. Khan Academy [khanacademy.org]
- 14. Uncovering the toxicity mechanisms of a series of carboxylic acids in liver cells through computational and experimental approaches - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Evaluation of toxic effects of several carboxylic acids on bacterial growth by toxicodynamic modelling - PMC [pmc.ncbi.nlm.nih.gov]
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